

Preparing WAY-213613 for Intraperitoneal Injection: Application Notes and Protocols

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Compound of Interest

Compound Name: WAY-213613

Cat. No.: B1683084

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This document provides detailed application notes and protocols for the preparation of **WAY-213613**, a potent and selective inhibitor of the glutamate transporter EAAT2 (GLT-1), for intraperitoneal (IP) injection in animal models.

Chemical and Physical Properties

WAY-213613 is a non-substrate inhibitor of EAAT2, displaying significant selectivity over other EAAT subtypes.^[1] A summary of its key chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Weight	415.19 g/mol	[1]
Formula	C ₁₆ H ₁₃ BrF ₂ N ₂ O ₄	[1]
Solubility	Soluble to 100 mM in DMSO and 1eq. NaOH. Insoluble in water and ethanol.	[1]
Purity	≥98%	[1]
Storage	Desiccate at room temperature.	[1]
CAS Number	868359-05-1	[1]

In Vivo Formulation for Intraperitoneal Injection

Due to its poor water solubility, **WAY-213613** requires a specific vehicle for in vivo administration. A commonly used and effective vehicle for intraperitoneal injection of hydrophobic compounds consists of a mixture of Dimethyl Sulfoxide (DMSO), Polyethylene Glycol 300 (PEG300), Tween 80, and saline.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Recommended Vehicle Composition:

Component	Percentage
DMSO	10%
PEG300	40%
Tween 80	5%
Saline (0.9% NaCl)	45%

Experimental Protocols

Preparation of **WAY-213613** Stock Solution

It is recommended to first prepare a concentrated stock solution of **WAY-213613** in DMSO. This stock solution can be stored for future use and diluted into the final injection vehicle prior to each experiment.

Materials:

- **WAY-213613** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol:

- Weigh the desired amount of **WAY-213613** powder.
- Add the appropriate volume of anhydrous DMSO to achieve a high-concentration stock solution (e.g., 50 mg/mL).^[5] Note that **WAY-213613** is soluble up to 100 mg/mL in DMSO.^[7]
- Vortex the solution until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution.^[5]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.^[7]

Preparation of the Final Injection Solution

This protocol describes the preparation of a 1 mg/mL working solution of **WAY-213613** for intraperitoneal injection. This concentration is based on a reported dosage of 1 mg/kg in mice.^[8] Researchers should adjust the final concentration based on their specific experimental requirements.

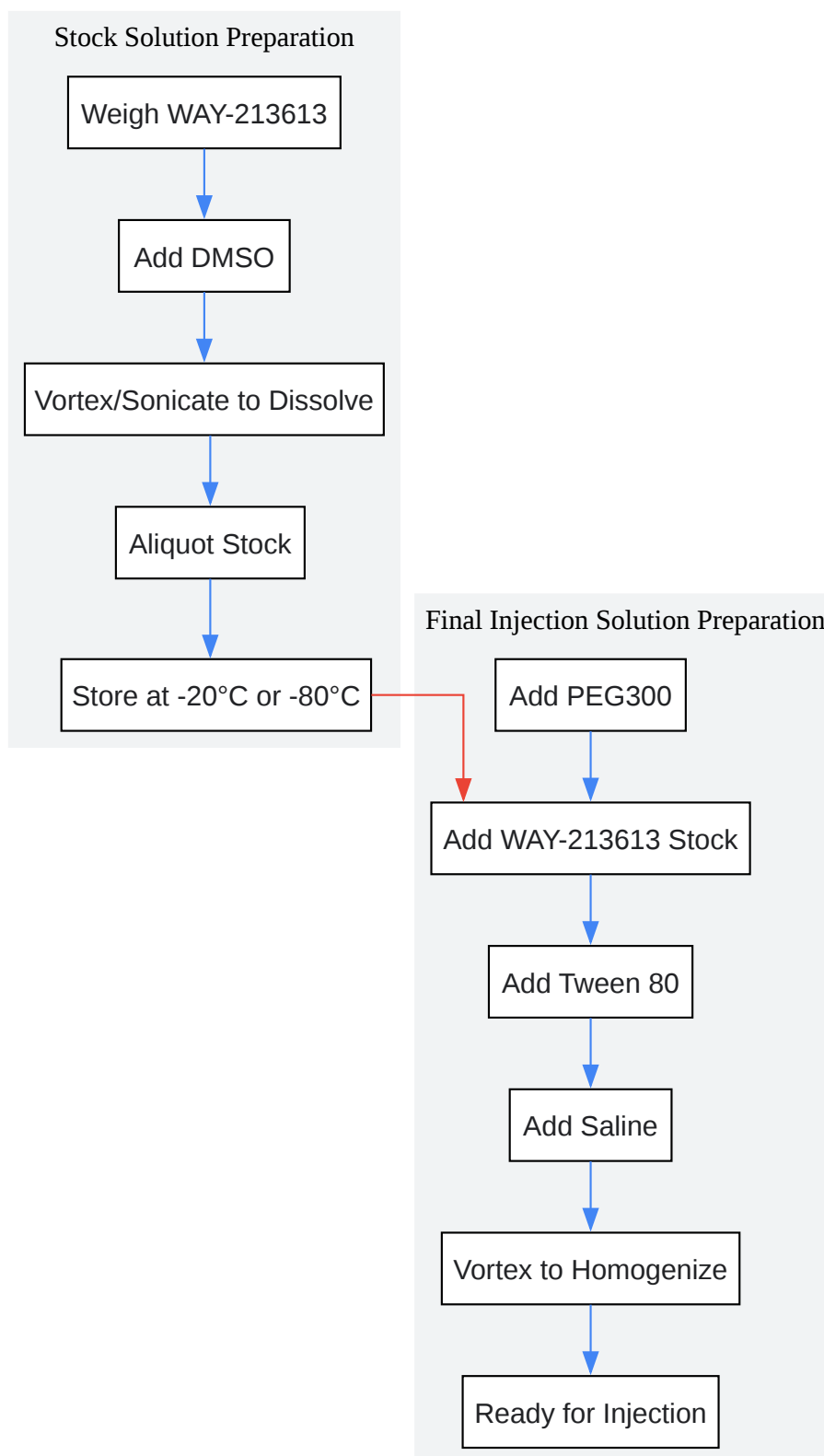
Materials:

- **WAY-213613** stock solution in DMSO
- PEG300
- Tween 80
- Sterile saline (0.9% NaCl)
- Sterile tubes for mixing

Protocol:

- Calculate the required volumes: For a final injection volume of 10 mL at a concentration of 1 mg/mL, you will need 10 mg of **WAY-213613**. If using a 50 mg/mL stock solution, this would be 200 µL of the stock.

- In a sterile tube, add the components in the following order, mixing thoroughly after each addition:
 - Add 4 mL of PEG300.
 - Add 200 μ L of the 50 mg/mL **WAY-213613** stock solution in DMSO.
 - Add 0.5 mL of Tween 80.
 - Add sterile saline to a final volume of 10 mL (approximately 5.3 mL).
- Vortex the final solution until it is clear and homogenous. If the solution appears cloudy, gentle warming or sonication may be used.[\[5\]](#)
- It is recommended to prepare the final injection solution fresh on the day of the experiment to ensure stability.[\[2\]](#)



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Workflow for preparing **WAY-213613** injection solution.

Intraperitoneal Injection Protocol for Mice

This protocol provides a general guideline for the intraperitoneal administration of the prepared **WAY-213613** solution to mice.

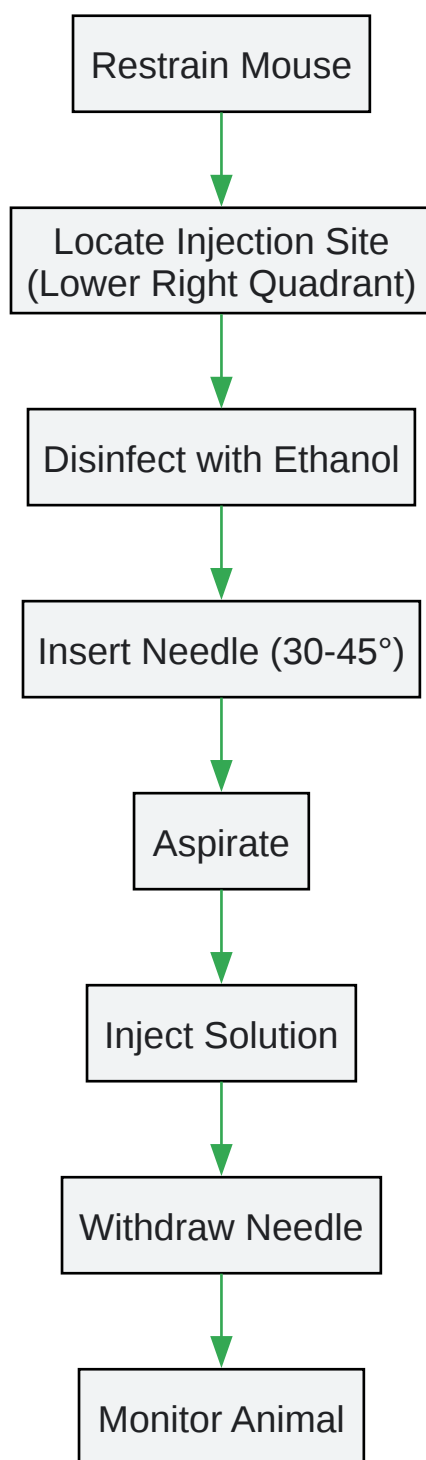
Materials:

- Prepared **WAY-213613** injection solution
- Sterile syringes (e.g., 1 mL)
- Sterile needles (25-30 gauge)[9]
- 70% ethanol for disinfection
- Appropriate animal restraint device

Protocol:

- Dosage Calculation: A dosage of 1 mg/kg has been reported for mice.[8] For a 25g mouse, this would be 0.025 mg. If the final solution concentration is 1 mg/mL, the injection volume would be 0.025 mL or 25 μ L. The maximum recommended injection volume for mice is <10 mL/kg.[10]
- Animal Restraint: Properly restrain the mouse to expose the abdomen.
- Injection Site: Locate the lower right quadrant of the abdomen. This site is chosen to avoid puncturing the cecum, which is typically located on the left side.[10][11]
- Disinfection: Swab the injection site with 70% ethanol.[9]
- Injection: Insert the needle at a 30-45° angle with the bevel facing up.[9][12]
- Aspiration: Gently pull back the plunger to ensure that no fluid (e.g., blood or urine) is aspirated. If fluid is drawn, withdraw the needle and inject at a new site with a fresh needle. [12]
- Administration: Inject the calculated volume of the **WAY-213613** solution.

- Withdrawal: Remove the needle and return the mouse to its cage.
- Monitoring: Observe the animal for any adverse reactions following the injection.

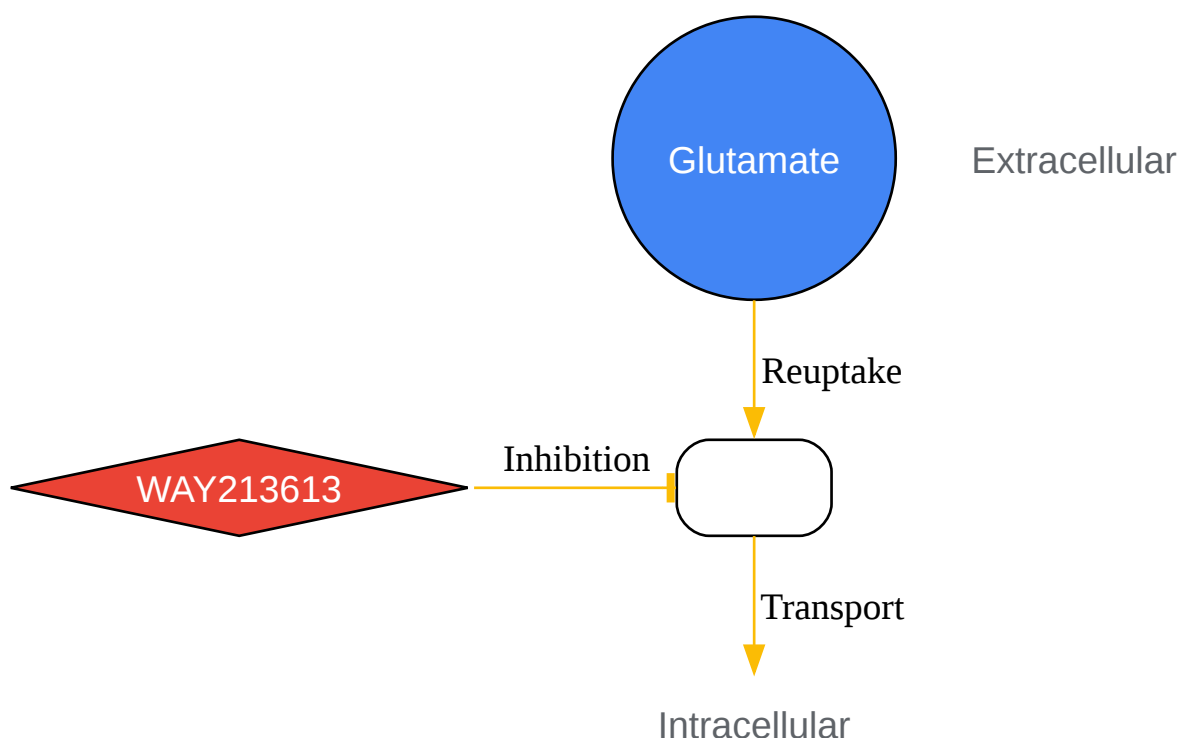


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Intraperitoneal injection workflow for mice.

Signaling Pathway Context

WAY-213613 exerts its effect by inhibiting the EAAT2 transporter, which is primarily responsible for the reuptake of glutamate from the synaptic cleft. This leads to an increase in extracellular glutamate levels, which can be a valuable tool for studying glutamate neurotoxicity and the role of glutamate transporters in various neurological conditions.



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WAY-213613 inhibits glutamate reuptake via EAAT2.

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References

- 1. rndsystems.com [rndsystems.com]
- 2. selleckchem.com [selleckchem.com]
- 3. lifetechindia.com [lifetechindia.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. medchemexpress.com [medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. uac.arizona.edu [uac.arizona.edu]
- 10. animalcare.ubc.ca [animalcare.ubc.ca]
- 11. research.vt.edu [research.vt.edu]
- 12. Intraperitoneal Injection in Mice | Animals in Science [queensu.ca]
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